

Tripolin A target identification and validation

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Compound of Interest

Compound Name: *Tripolin A*

Cat. No.: *B11932061*

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An In-depth Technical Guide to the Target Identification and Validation of **Tripolin A**

Introduction

In the realm of drug discovery, the precise identification and subsequent validation of a small molecule's biological target are paramount for understanding its mechanism of action, predicting efficacy, and anticipating potential toxicities. **Tripolin A** is a novel small-molecule inhibitor identified from a screening panel of 105 potential inhibitors.^[1] This technical guide provides a comprehensive overview of the methodologies and data used to identify and validate Aurora A kinase as the primary target of **Tripolin A**. The document is intended for researchers, scientists, and drug development professionals, offering detailed experimental protocols, quantitative data summaries, and visual representations of key pathways and workflows.

Target Identification: From Screening to Hypothesis

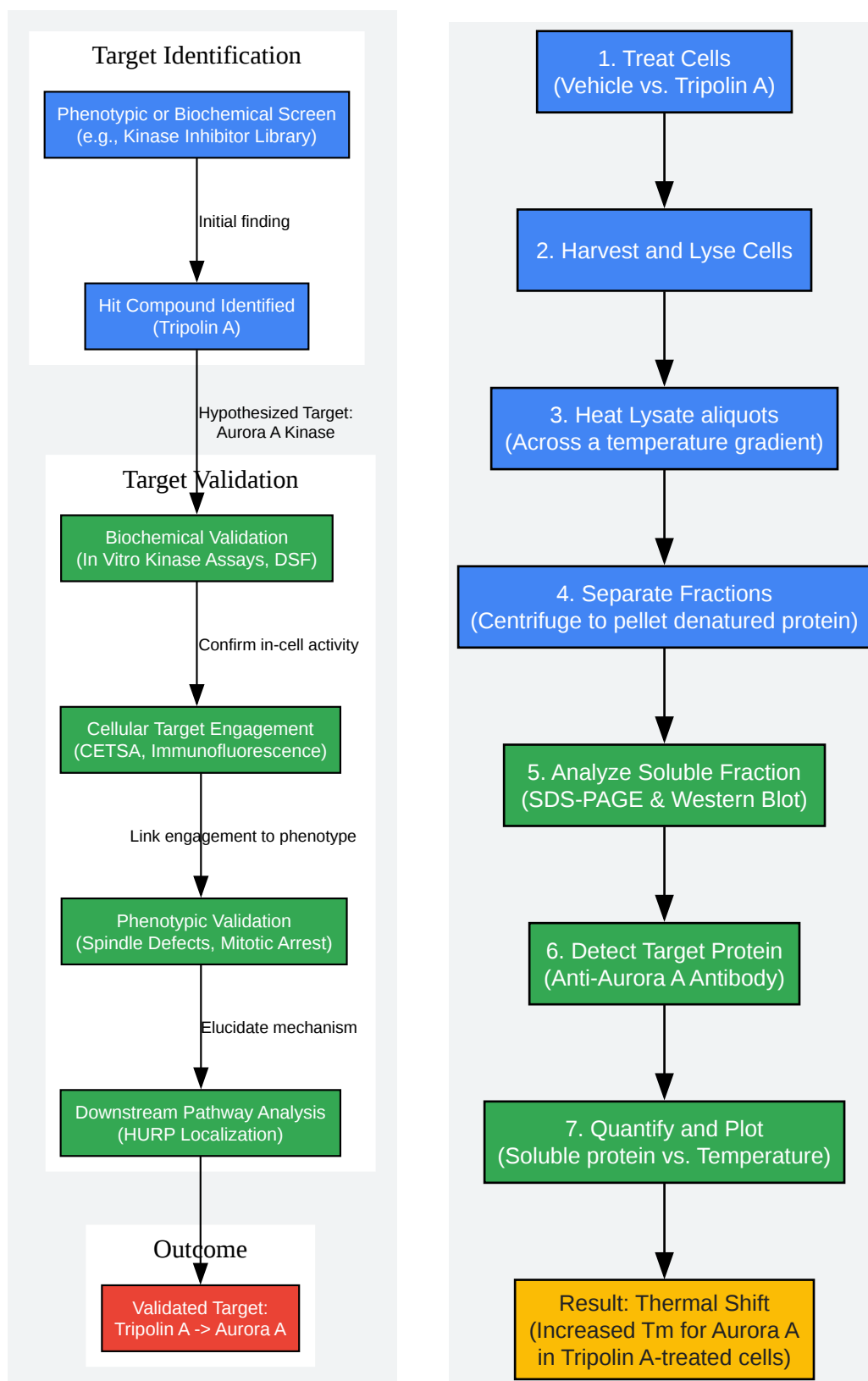
The initial step in characterizing a novel compound is to identify its molecular target. This process often begins with high-throughput screening and is followed by a cascade of experiments to pinpoint the specific protein(s) with which the molecule interacts.

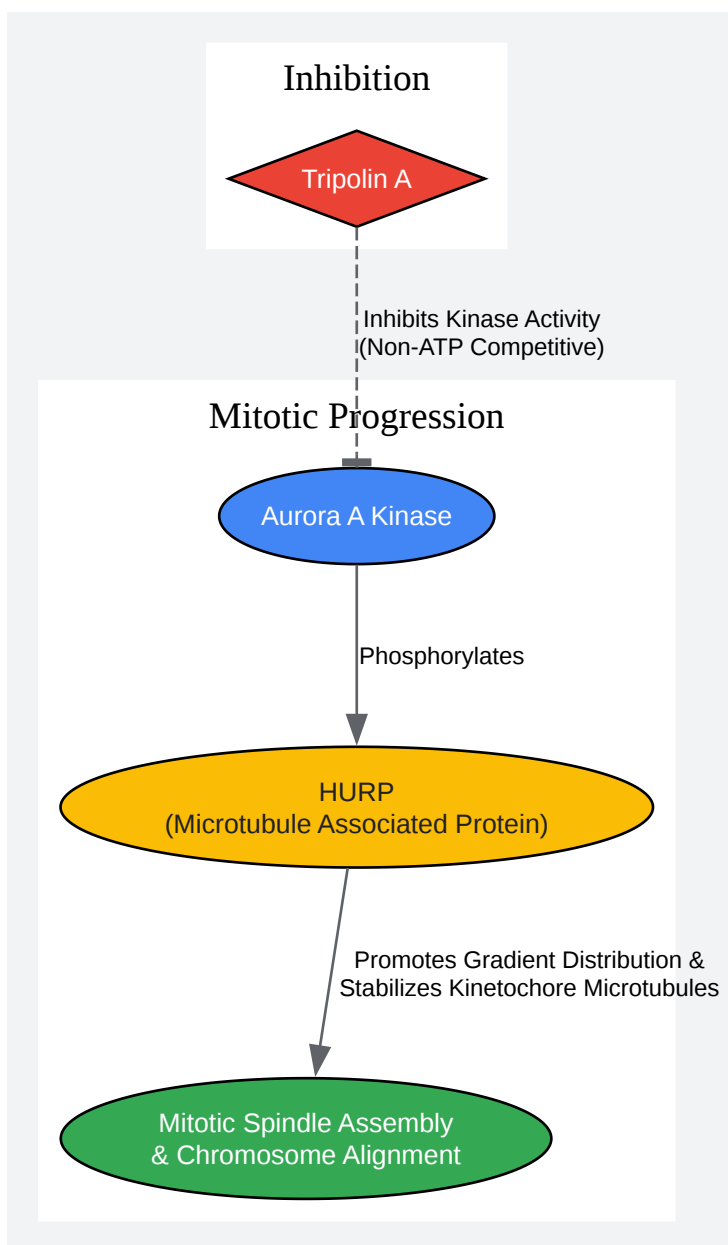
Initial Discovery

Tripolin A was identified from a chemical library screen designed to find inhibitors of mitotic regulators, which are often overactive in tumor cells.^[1] An initial in vitro screen revealed that both **Tripolin A** and a related compound, Tripolin B, could inhibit the kinase activity of Aurora A.^[1] However, subsequent experiments in human cell lines demonstrated that only **Tripolin A**

functioned as an effective Aurora A inhibitor in vivo, prompting its selection for further detailed characterization.^{[1][2]}

The general workflow for such a target identification and validation process is outlined below.





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References

- 1. Tripolin A, a novel small-molecule inhibitor of aurora A kinase, reveals new regulation of HURP's distribution on microtubules - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Tripolin A, a Novel Small-Molecule Inhibitor of Aurora A Kinase, Reveals New Regulation of HURP's Distribution on Microtubules | PLOS One [journals.plos.org]
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